

10-Hydroxydihydroperaksine molecular weight and formula

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Compound of Interest

Compound Name: 10-Hydroxydihydroperaksine

Cat. No.: B15591247

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In-Depth Technical Guide: 10-Hydroxydihydroperaksine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the currently available information on **10-Hydroxydihydroperaksine**, a natural alkaloid compound. The data presented is intended to support research and development activities.

Core Molecular Data

10-Hydroxydihydroperaksine is a naturally occurring alkaloid isolated from the herbs of *Rauvolfia verticillata*.^[1] Its fundamental molecular properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₄ N ₂ O ₃	^[1] ^[2]
Molecular Weight	328.4 g/mol	^[1] ^[2]
CAS Number	451478-47-0	^[2]

Biological Activity and Signaling Pathways

Currently, there is limited publicly available information detailing the specific biological activities or signaling pathways associated with **10-Hydroxydihydroperaksine**. While it is suggested for use in pharmacological and biological activity studies, specific targets and mechanisms of action have not been elucidated in the provided search results.

Experimental Protocols and Methodologies

Detailed experimental protocols for the synthesis, isolation, or biological evaluation of **10-Hydroxydihydroperaksine** are not readily available in the public domain. General laboratory procedures for handling alkaloid compounds would apply, but specific methodologies pertaining to this molecule are not described in the provided search results.

Experimental Workflows and Logical Relationships

Due to the absence of specific experimental studies on **10-Hydroxydihydroperaksine**, a diagrammatic representation of experimental workflows or logical relationships cannot be constructed at this time.

Note to Researchers: The lack of detailed public information on **10-Hydroxydihydroperaksine** presents an opportunity for novel research into its potential pharmacological effects and mechanisms of action.

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References

- 1. natuprod.bocsci.com [natuprod.bocsci.com]
- 2. bocsci.com [bocsci.com]
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